

# Isopropyl palmitate CAS number and molecular weight

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## Compound of Interest

Compound Name: Isopropyl Palmitate

Cat. No.: B1672282

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## An In-depth Technical Guide to Isopropyl Palmitate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Isopropyl Palmitate** (IPP), a widely used ester in the pharmaceutical, cosmetic, and research sectors. This document details its chemical and physical properties, synthesis methodologies, analytical procedures, and applications, with a focus on its role in drug development and formulation.

## Core Chemical and Physical Properties

**Isopropyl palmitate** is the ester formed from the reaction of isopropyl alcohol and palmitic acid, a common saturated fatty acid.<sup>[1][2]</sup> It is a clear, colorless to pale yellow, practically odorless, and viscous liquid at room temperature.<sup>[1][3]</sup> Its non-greasy texture and excellent spreading characteristics make it a valuable component in many topical formulations.<sup>[3]</sup>

Table 1: Chemical Identifiers and Molecular Properties

Property	Value	Reference
CAS Number	142-91-6	
Molecular Formula	C19H38O2	
Molecular Weight	298.51 g/mol	
IUPAC Name	propan-2-yl hexadecanoate	
Synonyms	Isopropyl hexadecanoate, Palmitic acid isopropyl ester, 1- Methylethyl hexadecanoate	

Table 2: Physicochemical Data

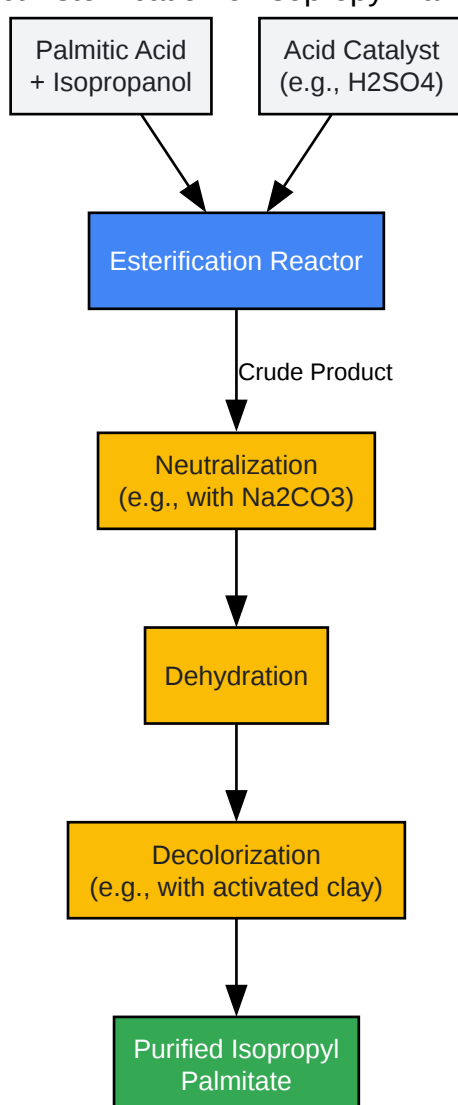
Property	Value	Reference
Appearance	Clear, colorless to pale yellow oily liquid	
Melting Point	11-13 °C	
Boiling Point	160 °C at 2 mmHg	
Density	0.852 - 0.855 g/cm <sup>3</sup> at 20°C	
Refractive Index	1.4380 - 1.4390 at 20°C	
Solubility	Soluble in acetone, alcohol, and mineral oil; Insoluble in water, glycerin, and propylene glycol.	
Saponification Value	183-193 mg KOH/g	
Acid Value	max 1.0 mg KOH/g	
Iodine Value	max 1.0 g I <sub>2</sub> /100g	

## Synthesis of Isopropyl Palmitate

The industrial synthesis of **isopropyl palmitate** is primarily achieved through the esterification of palmitic acid with isopropyl alcohol.

The most common method involves the direct reaction of palmitic acid and isopropanol, typically in the presence of an acid catalyst like sulfuric acid. The process generally includes neutralization, dehydration, and decolorization steps to purify the final product. An alternative, though less common, chemical route is the acyl chloride method, where palmitic acid is first converted to its acyl chloride before reacting with isopropanol.

#### Direct Esterification of Isopropyl Palmitate



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*Figure 1: Chemical Synthesis Workflow.*

A high-purity grade of **isopropyl palmitate** can be produced via enzymatic esterification at lower temperatures. This method often utilizes immobilized lipases as biocatalysts. One detailed protocol involves a two-step process: lipase-catalyzed hydrolysis of palm stearin to yield a free fatty acid fraction, followed by fractional crystallization to concentrate the palmitic acid. The final step is the esterification of the palmitic acid concentrate with isopropanol using an immobilized lipase.

#### Experimental Protocol: Enzymatic Synthesis

- **Hydrolysis:** Palm stearin is subjected to hydrolysis using an immobilized lipase (e.g., Eversa Transform 2.0) at 50°C for 24 hours with a palm stearin-to-water molar ratio of 1:80.
- **Concentration:** The resulting free fatty acid fraction is concentrated for palmitic acid via fractional crystallization in n-hexane at -5°C for 2 hours.
- **Esterification:** The palmitic acid concentrate is then esterified with isopropanol (1:1.5 molar ratio) in a solvent-free system using the same immobilized lipase. The reaction is carried out at 55°C for 24 hours.

## Applications in Drug Development and Formulation

**Isopropyl palmitate** is a versatile excipient in pharmaceutical formulations, particularly for topical and transdermal applications.

- **Emollient and Moisturizer:** It forms a protective, non-greasy barrier on the skin, reducing water loss and improving skin feel in creams and lotions.
- **Solvent and Vehicle:** It is used as an oleaginous vehicle and solvent for various active pharmaceutical ingredients (APIs) in topical preparations.
- **Penetration Enhancer:** **Isopropyl palmitate** is an established penetration enhancer for transdermal drug delivery systems, facilitating the absorption of APIs through the skin. It has been shown to significantly increase the skin permeability of drugs like nimesulide.
- **Tablet Formulation:** It can be used as a solvent in tablet film-coating and granulation processes, where it is later removed by evaporation.

## Analytical Methods

The identification and quantification of **isopropyl palmitate** are crucial for quality control in pharmaceutical formulations. Gas chromatography (GC) is a standard method for its analysis.

### Experimental Protocol: Gas Chromatography Assay

- System: A gas chromatograph equipped with a flame-ionization detector (FID).
- Column: 4-mm × 1.8-m column packed with 10% liquid phase G8 on 100- to 120-mesh support S1A.
- Carrier Gas: Nitrogen, at a flow rate of 45 mL/min.
- Temperatures:
  - Injection Port: 240°C
  - Detector: 280°C
  - Column: Programmed to increase from 90°C to 210°C at a rate of 2°C/minute, then held at 210°C for 8 minutes.
- Sample Preparation:
  - Assay Preparation: Dissolve 125 mg of **Isopropyl Palmitate** in 25.0 mL of n-hexane.
  - System Suitability Solution: Dissolve approximately 45 mg of USP **Isopropyl Palmitate** RS and 5 mg of USP Isopropyl Myristate RS in 10.0 mL of n-hexane.
- Procedure: Inject approximately 5 µL of the Assay Preparation into the chromatograph. The percentage of C<sub>19</sub>H<sub>38</sub>O<sub>2</sub> is calculated by comparing the **isopropyl palmitate** peak response to the sum of the responses of all peaks (excluding the solvent peak).
- System Suitability: The resolution between isopropyl myristate and **isopropyl palmitate** should be not less than 6.0.

## Analytical Workflow for Isopropyl Palmitate Assay

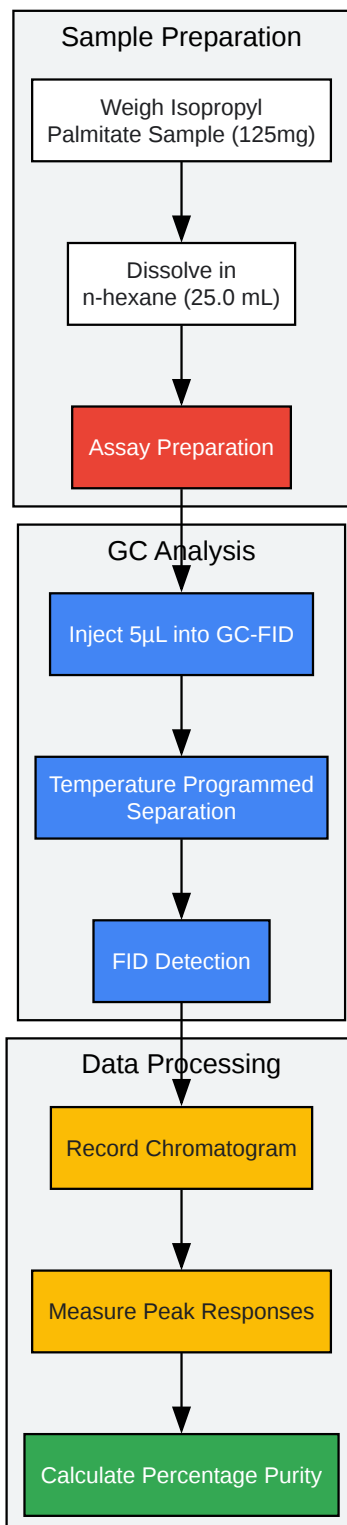
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Figure 2: Gas Chromatography Workflow.

## Safety and Toxicology

**Isopropyl palmitate** is widely used in cosmetics and topical pharmaceutical formulations and is generally regarded as a non-toxic and non-irritant material.

Table 3: Toxicological Data

Test	Result	Reference
Acute Oral Toxicity (Rat, LD50)	>5,000 mg/kg	
Acute Inhalation Toxicity (Rat, LC50)	>5.3 mg/L (4 h)	
Skin Irritation	Non-irritant	
Eye Irritation	Non-irritant	
Skin Sensitization	No skin sensitization	
Mutagenicity	Negative	

The Cosmetic Ingredient Review (CIR) Expert Panel has concluded that **isopropyl palmitate** is safe for use in cosmetic ingredients. While it is considered safe for topical use, it may cause skin irritation after prolonged or repeated exposure in some individuals. It is resistant to oxidation and hydrolysis and does not become rancid, contributing to formulation stability. For storage, it should be kept in a well-closed, light-resistant container at temperatures above 16°C to prevent solidification.

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